

# Characterization of 3-Chloro-4-(3-fluorophenoxy)aniline hydrochloride impurities

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## Compound of Interest

Compound Name:	3-Chloro-4-(3-fluorophenoxy)aniline hydrochloride
CAS No.:	1185297-43-1
Cat. No.:	B1421145

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Technical Guide: Characterization of 3-Chloro-4-(3-fluorobenzyloxy)aniline Hydrochloride Impurities

**Executive Summary** This guide provides a comprehensive technical analysis of 3-Chloro-4-(3-fluorobenzyloxy)aniline hydrochloride (CAS 202197-26-0 for the free base), a Critical Starting Material (CSM) in the synthesis of the tyrosine kinase inhibitor Lapatinib.

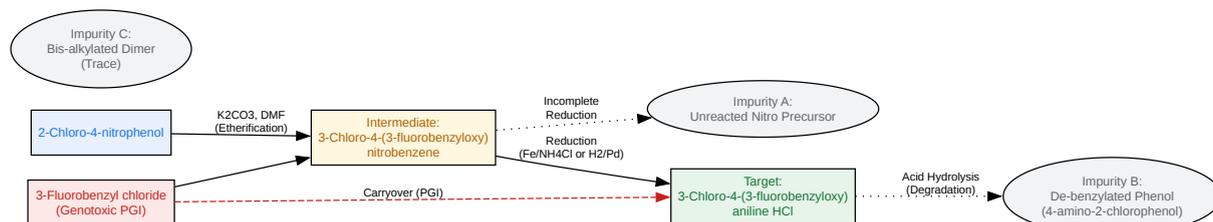
**Critical Nomenclature Note:** The user request specified "3-fluorophenoxy." However, the industrially relevant intermediate for kinase inhibitors (specifically Lapatinib) is the 3-fluorobenzyloxy ether. The "phenoxy" analog (direct phenyl-ether bond) is chemically distinct and rare in this pharmacophore class. This guide focuses on the 3-fluorobenzyloxy variant as the industry standard, while addressing the specific impurity implications of the ether linkage.

## Part 1: Molecular Profile & Impurity Origin

To characterize impurities effectively, one must understand their origin in the synthetic pathway. The molecule is typically synthesized via a Williamson ether synthesis followed by nitro-reduction.

## Synthetic Pathway & Impurity Mapping

The following diagram illustrates the standard synthesis route and the specific points where impurities are introduced.



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Caption: Synthetic workflow showing the origin of genotoxic (red path) and process-related impurities.

## Identified Impurities Table

Impurity ID	Chemical Name	Origin	Risk Classification	Detection Challenge
IMP-A	3-Chloro-4-(3-fluorobenzoyloxy) nitrobenzene	Precursor	Process Impurity	Easy (UV active, late eluting)
IMP-B	3-Fluorobenzyl chloride	Starting Material	Genotoxic (PGI)	High (Weak UV, requires MS/GC)
IMP-C	4-Amino-2-chlorophenol	Degradant	Process/Stability	Moderate (Polar, early eluting)
IMP-D	3-Fluorobenzyl alcohol	Hydrolysis of IMP-B	Process Impurity	Moderate (UV active)
IMP-E	2-Chloro-4-(3-fluorobenzoyloxy) aniline	Regioisomer	Starting Material Purity	High (Co-elution likely)

## Part 2: Comparative Analysis of Analytical Methods

This section objectively compares analytical techniques for quantifying these impurities.

### HPLC-UV vs. UHPLC-MS/MS vs. GC-MS

Feature	HPLC-UV (Standard)	UHPLC-Q-ToF-MS (Advanced)	GC-MS (Specific)
Primary Use	Routine QC, Assay (>98%)	Trace Impurity Profiling, Genotoxin ID	Residual Solvents & Alkyl Halides
Sensitivity (LOD)	~0.05% (500 ppm)	< 1 ppm (Trace levels)	< 1 ppm (for volatile halides)
Selectivity	Moderate (Relies on retention time)	High (Mass + Retention time)	High (for volatiles)
Limitations	Cannot detect non- chromophores (e.g., salts); Misses trace PGIs.	High cost; Matrix effects (ion suppression).	Not suitable for the salt form (non- volatile).
Verdict	Best for Routine Release	Best for R&D & Genotoxin Screening	Best for Alkyl Halide (IMP-B) only

## Why UHPLC-MS is Superior for this Molecule

While HPLC-UV is sufficient for purity assay, UHPLC-MS is mandatory for safety validation due to "Impurity B" (3-Fluorobenzyl chloride). As an alkyl halide, it is a structural alert for genotoxicity (ICH M7 guidelines). UV detection is often insufficient to detect this at the required ppm levels against the high background of the main aniline peak.

## Part 3: Experimental Protocols

### Protocol A: High-Resolution Impurity Profiling (UHPLC-MS)

Objective: To separate the regioisomers and detect trace alkyl halides.

- Instrument: Agilent 1290 Infinity II / Sciex Triple Quad
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 100 mm, 1.7  $\mu$ m)
- Mobile Phase:
  - A: 0.1% Formic Acid in Water (buffer for ionization)
  - B: 0.1% Formic Acid in Acetonitrile
- Gradient:
  - 0-1 min: 5% B
  - 1-10 min: Linear ramp to 95% B
  - 10-12 min: Hold 95% B
- Flow Rate: 0.4 mL/min
- Detection: ESI+ (Positive Mode).
  - Target Mass:  $[M+H]^+$  = 252.05 (Main Peak)
  - Impurity A (Nitro):  $[M+H]^+$  = 282.03
  - Impurity B (Chloride): Monitor m/z 144 (Tropylium ion fragment)

Self-Validating Check: The presence of the chlorine isotope pattern (3:1 ratio of M:M+2) is a critical confirmation tool for the main peak and Impurities A, C, and E. If the isotope pattern is absent, the peak is likely a non-chlorinated contaminant (e.g., solvent artifact).

## Protocol B: Routine Purity Assay (HPLC-UV)

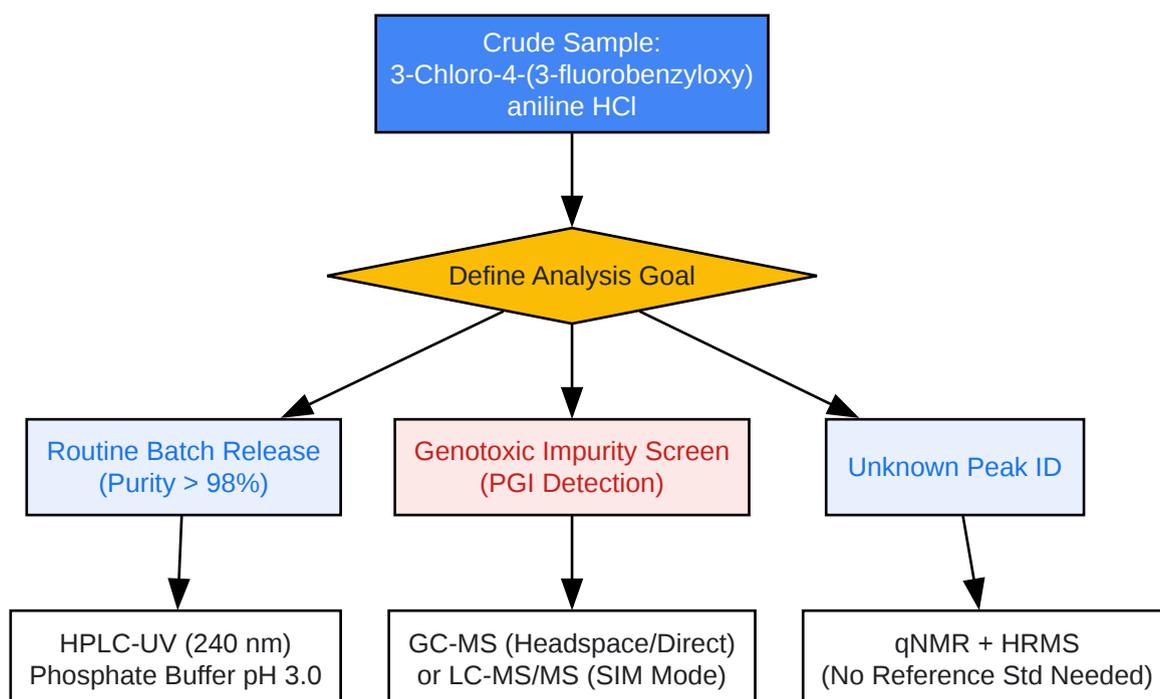
Objective: Cost-effective batch release.

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5  $\mu$ m)
- Wavelength: 240 nm (Max absorption for aniline) and 210 nm (for benzyl chloride).

- Buffer: Phosphate buffer pH 3.0 (Ensures aniline is protonated and sharp).
- Run Time: 25 minutes.

## Part 4: Analytical Decision Workflow

The following flowchart guides the researcher on which method to deploy based on the development stage.



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Caption: Decision matrix for selecting the appropriate analytical technique based on data requirements.

## References

- ChemicalBook. (2025). 3-Chloro-4-(3-fluorobenzyloxy)aniline Product Properties and Safety Data. Retrieved from
- BenchChem. (2025). Characterization of 3-Chloro-4-fluoroaniline Impurities: A Comparative Guide. Retrieved from

- LGC Standards. (2025). Impurity Reference Materials for Lapatinib Synthesis. Retrieved from
- Google Patents. (2017). Substituted heteroaromatic compounds (Lapatinib intermediates) and methods for their preparation. US Patent Application. Retrieved from
- Sterling Pharma Solutions. (2025). High-resolution mass spectrometry for impurity profiling vs HPLC. Retrieved from
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